

Osmanthuside H in *Osmanthus asiaticus* bark

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Compound Focus: Osmanthuside H

CAS No.: 149155-70-4

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Chemical Profile of Osmanthuside H

The table below summarizes the key identified characteristics of **Osmanthuside H**:

Property	Description
IUPAC Name	2-(4-Hydroxyphenyl)ethyl 6-O-[(2R,3R,4R)-3,4-dihydroxy-4-(hydroxymethyl)tetrahydrofuran-2-yl]-β-D-glucopyranoside [1]
Chemical Formula	C ₁₉ H ₂₈ O ₁₁ [1]
Molecular Weight	432.4 g/mol [1]
Classification	Phenylethanoid glycoside (a type of iridoid or monoterpenoid) [1]
Main Reported Activities	Antioxidant, anti-inflammatory [1]
Source in Literature	<i>Osmanthus fragrans</i> and related species [1]

Methodological Insights from Related Research

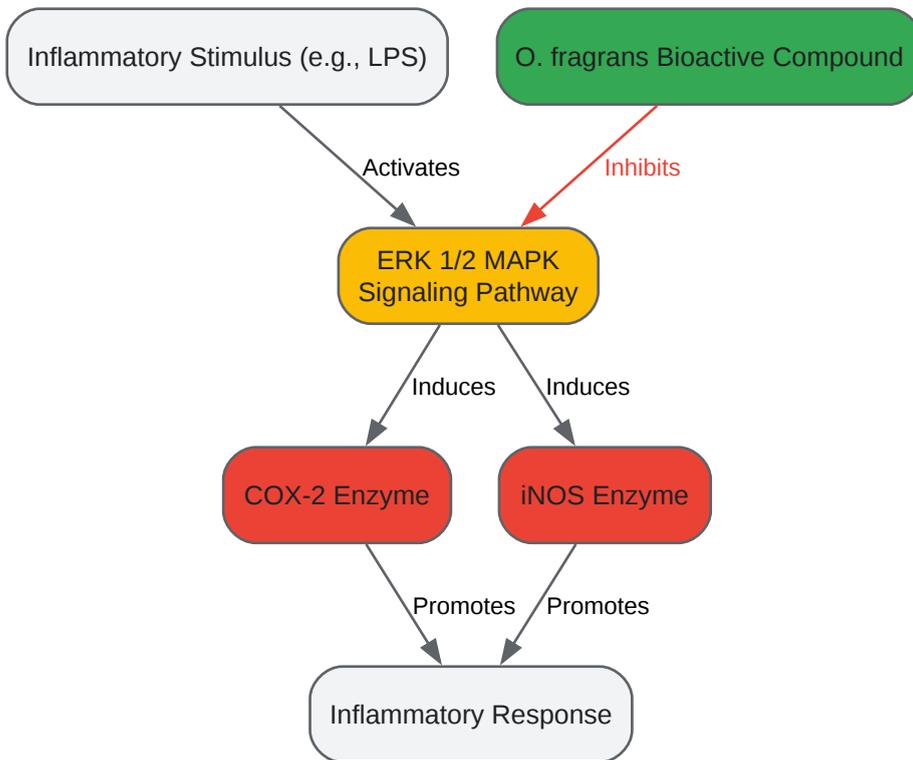
While a specific step-by-step protocol for **Osmanthuside H** was not found, the following methodologies from studies on *Osmanthus fragrans* provide a relevant experimental framework.

- **General Workflow for Compound Isolation:** Research on *Osmanthus fragrans* var. *aurantiacus* leaves typically involves a bioactivity-guided isolation process. The common workflow includes: extraction of plant material with solvents, fractionation using liquid-liquid partition (e.g., with ethyl acetate), and subsequent multiple chromatographic steps such as silica gel, Sephadex LH-20, and preparative HPLC for final purification [2] [3]. The isolation of allelopathic compounds from *Osmanthus* leaves also followed this approach, using cress bioassays to track active fractions [3].
- **Instrumental Analysis and Identification:**
 - **HPLC-MS/MS:** This is a powerful technique for identifying and quantifying bioactive components in complex plant matrices. Methods typically use a C-18 column with a mobile phase of water (with 0.1% formic acid) and acetonitrile in a gradient elution. Mass spectrometry with electrospray ionization (ESI) in negative ion mode is often employed for detection [4] [5].
 - **GNPS Molecular Networking:** The Global Natural Products Social Molecular Networking platform can be used to rapidly annotate compounds in a crude extract by comparing their MS/MS fragmentation patterns with a reference library [2].
 - **NMR and CD Spectroscopy:** The structure of new compounds, including absolute configuration, is established using techniques like Nuclear Magnetic Resonance (NMR) and Circular Dichroism (CD) spectroscopy [2].

Potential Molecular Mechanisms

Although the specific mechanism of action for **Osmanthuside H** is not detailed in the search results, studies on *Osmanthus fragrans* extracts and other isolated compounds provide clues about relevant pathways, particularly for anti-inflammatory effects.

The diagram below illustrates a key anti-inflammatory pathway identified for active compounds in *Osmanthus fragrans*:



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Proposed anti-inflammatory pathway for Osmanthus fragrans compounds.

Research indicates that bioactive compounds from *Osmanthus fragrans* exhibit anti-inflammatory effects by inhibiting the production of key inflammatory mediators like **cyclooxygenase-2 (COX-2)** and **inducible nitric oxide synthase (iNOS)**. This inhibition is achieved by blocking the upstream **ERK 1/2 MAPK signaling pathway** [2]. In silico studies also support the binding affinity of these compounds to molecular targets involved in inflammation [2].

Research Gaps and Future Directions

- **Source Specification:** Future work should focus on confirming the presence and concentration of **Osmanthuside H** in *Osmanthus asiaticus* bark specifically.
- **Mechanism Elucidation:** Detailed studies, including molecular docking and in vitro assays, are needed to confirm if **Osmanthuside H** operates through the ERK 1/2 MAPK pathway or other mechanisms.
- **Bioactivity Profiling:** Comprehensive screening of **Osmanthuside H**'s bioactivity beyond antioxidant and anti-inflammatory effects is warranted.

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